

Technical Guide: Storage Conditions & Shelf Life of 3-Iodopropanamide

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Compound of Interest

Compound Name: 3-Iodopropanamide

CAS No.: 21437-81-0

Cat. No.: B3188459

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Executive Summary

3-Iodopropanamide is a reactive alkylating agent used primarily in cysteine modification and fragment-based drug discovery. Its stability is compromised by three primary vectors: photolytic cleavage of the C-I bond, hydrolytic degradation of the amide, and a specific

-elimination pathway yielding acrylamide.

- Optimal Storage:

(or below), protected from light, under inert atmosphere (Argon/Nitrogen).

- Shelf Life (Solid): 24 months under optimal conditions.

- Shelf Life (Solution):

hours. Prepare immediately before use.

- Critical Risk: Spontaneous elimination to acrylamide upon improper storage or heating.

Physicochemical Profile & Reactivity

Understanding the molecular vulnerabilities of **3-iodopropanamide** is essential for interpreting its degradation.

Property	Description
CAS Number	21437-81-0
Molecular Formula	
Molecular Weight	198.99 g/mol
Physical State	Off-white to beige crystalline solid
Solubility	Soluble in DMSO, Methanol.[1] Limited/Unstable in Water.
Reactivity Class	Alkylating Agent (Electrophile); Michael Acceptor Precursor

Mechanistic Vulnerabilities

The compound possesses a "perfect storm" of reactive motifs:

- **Leaving Group Lability:** The iodide () is an excellent leaving group, making the -carbon highly electrophilic.
- **Acidic**
-Protons: The carbonyl group acidifies the adjacent protons, facilitating elimination reactions.
- **Photosensitivity:** The Carbon-Iodine bond energy () is relatively weak, allowing cleavage by UV/visible light.

Degradation Pathways

The degradation of **3-iodopropanamide** is not merely a loss of purity; it generates toxic byproducts (Acrylamide) and active iodine species.

Primary Pathway: -Elimination (Retro-Michael)

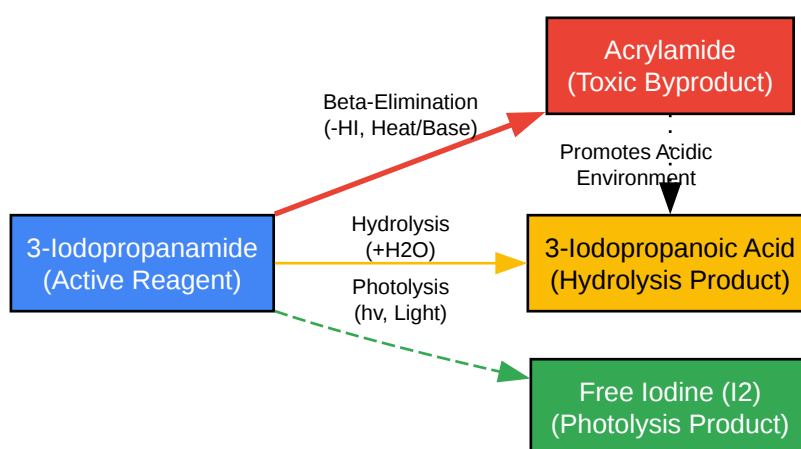
Unlike simple alkyl iodides, **3-iodopropanamide** can undergo a spontaneous elimination of hydrogen iodide (HI) to form acrylamide. This reaction is thermodynamically driven by the formation of the conjugated system and is accelerated by base and heat.

Secondary Pathway: Hydrolysis

In the presence of moisture, the amide bond hydrolyzes to form 3-iodopropanoic acid and ammonia. This is catalyzed by the HI generated in the elimination pathway, creating an autocatalytic decomposition loop.

Visualization: Degradation Cascade

The following diagram illustrates the competing degradation pathways.



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Figure 1: Mechanistic degradation pathways. The red arrow indicates the critical elimination pathway to acrylamide.

Optimal Storage Protocol

To maximize shelf life, strict adherence to the following protocol is required. This protocol creates a barrier against the three degradation vectors identified above.

A. Solid State Storage (Long-Term)

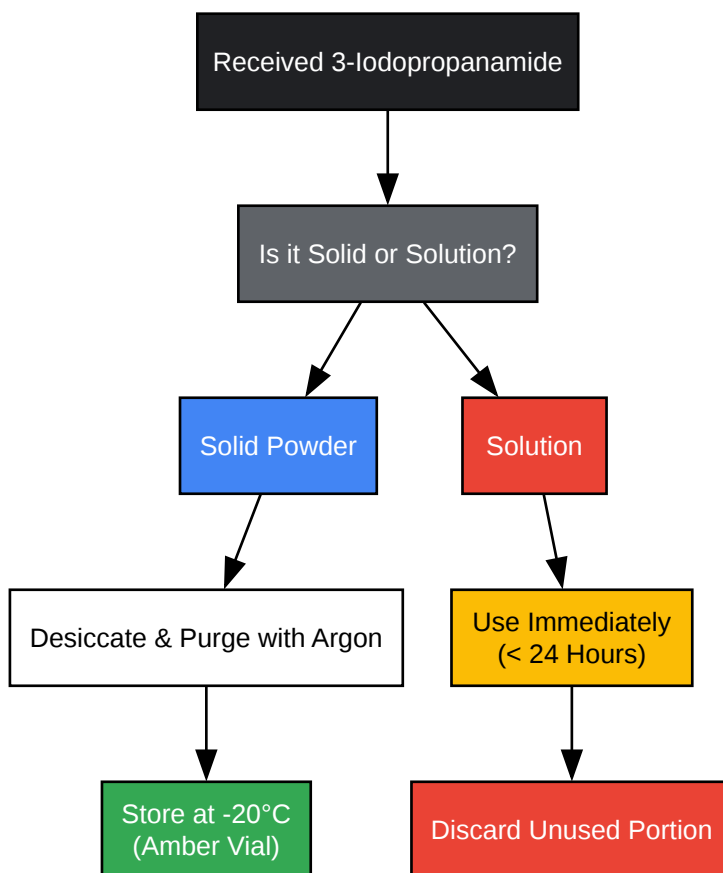
Parameter	Condition	Rationale
Temperature		Slows kinetic rate of elimination and hydrolysis.
Atmosphere	Inert Gas (Ar/)	Displaces oxygen and moisture; prevents oxidation/hydrolysis.
Container	Amber Glass Vial	Blocks UV/Vis light to prevent C-I bond homolysis.
Closure	PTFE-lined Cap + Parafilm	Ensures gas-tight seal; prevents moisture ingress.

B. Solution Handling (Short-Term)

Never store **3-iodopropanamide** in solution for long periods.

- Solvent Choice: Anhydrous DMSO or DMF are preferred. Avoid protic solvents (water, ethanol) for stock solutions.
- Preparation: Prepare fresh immediately before use.
- Freeze/Thaw: Do NOT subject solutions to freeze-thaw cycles.[2] The condensation of moisture during thawing accelerates hydrolysis.

Storage Decision Workflow



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Figure 2: Decision tree for handling and storage to ensure reagent integrity.

Shelf Life & Re-Test Criteria

Shelf Life Estimates[3]

- Unopened (Manufacturer Sealed): 2 Years at
.
- Opened (Resealed properly): 6–12 Months at
.
- In Solution (DMSO):
Hours at Room Temp;

Week at

(Not recommended).

Quality Control (Re-Test)

Before using aged stock, validate purity using $^1\text{H-NMR}$ or LC-MS.

Pass/Fail Indicators:

- Visual Inspection:
 - Pass: Off-white/beige powder.
 - Fail: Yellow/Brown discoloration (indicates free iodine release) or "wet" appearance (hydrolysis).
- NMR Markers (DMSO-
):
 - Target: Triplet at
ppm (
-I) and Triplet at
ppm (
-CO).
 - Contaminant (Acrylamide):^[3] Look for multiplet olefinic signals between
ppm.
 - Contaminant (Acid): Shift in methylene protons and appearance of broad acidic proton (if visible).

Safety & Handling

3-Iodopropanamide is an alkylating agent. It covalently modifies DNA and proteins.

- PPE: Nitrile gloves (double gloving recommended), safety goggles, and lab coat.
- Engineering Controls: Handle strictly inside a chemical fume hood.
- Inactivation: React excess reagent with an excess of thiol (e.g., cysteine or glutathione) or aqueous sodium thiosulfate before disposal to quench alkylating activity.

References

- PubChem.**3-Iodopropanamide** Compound Summary (CID 541740). National Library of Medicine. [\[Link\]](#)
- Granvogl, M., et al. (2004). Quantitation of 3-aminopropionamide in potatoes—a minor but potent precursor in acrylamide formation. *Journal of Agricultural and Food Chemistry*. (Mechanistic basis for -elimination in 3-substituted propanamides). [\[Link\]](#)
- Zamora, R., et al. (2010). Model reactions of acrylamide with selected amino compounds. *Journal of Agricultural and Food Chemistry*. (Demonstrates reversibility of Michael addition). [\[Link\]](#)

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Sources

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- 2. [ziath.com \[ziath.com\]](#)
- 3. [food.gov.uk \[food.gov.uk\]](#)
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